

Introduction: The Quintessential Role of Purity in Quaternary Ammonium Salts

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Compound of Interest

Compound Name:	(2-Hydroxyethyl)tripropylammonium chloride
CAS No.:	96311-53-4
Cat. No.:	B3059274

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(2-Hydroxyethyl)tripropylammonium chloride, a quaternary ammonium salt (QAS), belongs to a class of compounds increasingly vital in pharmaceutical and research settings.^{[1][2][3]} These ionic liquids are explored for their potential as active pharmaceutical ingredients (API-ILs), drug delivery vehicles, and unique solvents in synthesis.^{[4][5]} Given their direct or indirect role in therapeutic applications, ensuring their purity is not merely a quality control checkpoint but a fundamental prerequisite for safety, efficacy, and reproducibility. The presence of minute impurities—be they residual starting materials, by-products, or elemental contaminants—can significantly alter the compound's physicochemical properties, biological activity, and toxicological profile.

This guide, designed for researchers, scientists, and drug development professionals, provides a comprehensive framework for establishing and verifying the purity of **(2-Hydroxyethyl)tripropylammonium chloride**. We will move beyond a simple listing of specifications to explore the causality behind each analytical choice, grounding our recommendations in established scientific principles for the characterization of ionic liquids and related compounds.

Part 1: Defining the Quality Landscape: Critical Quality Attributes (CQAs)

The purity of any chemical entity is not a single value but a composite of several measurable characteristics known as Critical Quality Attributes (CQAs). For **(2-Hydroxyethyl)tripropylammonium chloride**, these attributes ensure its identity, strength, and quality. The following table outlines the essential CQAs and typical, risk-based acceptance criteria.

Critical Quality Attribute	Test Method	Typical Acceptance Criteria	Rationale for Control
Appearance	Visual Inspection	White to off-white, crystalline powder	Provides a first indication of gross contamination or degradation.
Identity	FTIR Spectroscopy, ¹ H & ¹³ C NMR Spectroscopy	Spectrum conforms to that of a reference standard	Confirms the correct molecular structure and absence of major structural analogs.
Assay	Potentiometric Titration or HPLC-CAD/ELSD	98.0% to 102.0% (on the anhydrous basis)	Ensures the compound is present at the specified concentration, guaranteeing performance.
Water Content	Karl Fischer Titration	≤ 0.5%	Water can affect stability, reactivity, and hygroscopicity, and dilutes the active compound. [6]
Residue on Ignition	USP <281> / Ph. Eur. 2.4.14	≤ 0.1%	Quantifies the total amount of inorganic impurities present in the sample.
Heavy Metals	USP <231> or ICP-MS (USP <232>/<233>)	≤ 10 ppm	Controls for toxic elemental impurities that may originate from raw materials or reactors. [7]
Organic Impurities	HPLC or LC-MS	Individual Impurity: ≤ 0.1%, Total Impurities: ≤ 0.5%	Controls for synthesis by-products and degradation products

that can impact safety
and efficacy.

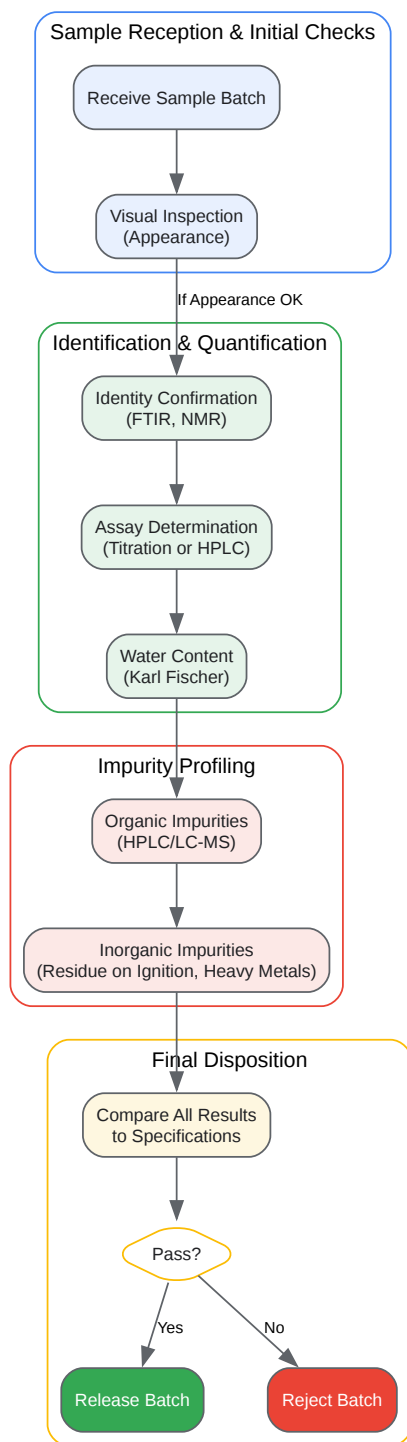
Part 2: The Analytical Proving Ground: Methodologies and Protocols

A robust purity assessment relies on a suite of orthogonal analytical techniques. Each method provides a unique piece of the puzzle, and together they create a self-validating system.

Workflow for Purity Assessment of (2-Hydroxyethyl)tripropylammonium chloride

The following diagram illustrates a comprehensive workflow for the quality control analysis of a new batch of the compound.

Figure 1. Quality Control Workflow for (2-Hydroxyethyl)tripropylammonium chloride

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Caption: A logical workflow for the comprehensive purity analysis of a **(2-Hydroxyethyl)tripropylammonium chloride** batch.

Identity Confirmation: Beyond a Shadow of a Doubt

Identity testing confirms that the material is, in fact, **(2-Hydroxyethyl)tripropylammonium chloride**.

A. Fourier-Transform Infrared (FTIR) Spectroscopy

- Principle: This technique provides a molecular "fingerprint" by measuring the absorption of infrared radiation by the sample's chemical bonds. It is excellent for rapid confirmation of functional groups.
- Protocol:
 - Prepare the sample using an appropriate method (e.g., KBr pellet or Attenuated Total Reflectance - ATR).
 - Acquire the spectrum from approximately 4000 cm^{-1} to 400 cm^{-1} .
 - Compare the resulting spectrum to a qualified reference standard. Key expected absorptions include:
 - Broad O-H stretch ($\sim 3300\text{--}3400\text{ cm}^{-1}$) from the hydroxyethyl group.
 - C-H stretches ($\sim 2800\text{--}3000\text{ cm}^{-1}$) from the propyl and ethyl groups.
 - C-N stretch ($\sim 1100\text{--}1200\text{ cm}^{-1}$).
 - C-O stretch ($\sim 1050\text{ cm}^{-1}$).

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Principle: NMR provides detailed information about the molecular structure by observing the magnetic properties of atomic nuclei. For this compound, ^1H and ^{13}C NMR are definitive. It is one of the most powerful tools for unambiguous structure elucidation and can also be used for purity assessment.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Protocol:
 - Dissolve an accurately weighed amount of the sample in a suitable deuterated solvent (e.g., D₂O or DMSO-d₆).
 - Acquire ¹H and ¹³C NMR spectra on a calibrated spectrometer.
 - The chemical shifts, splitting patterns, and integrations must be consistent with the structure of **(2-Hydroxyethyl)tripropylammonium chloride** and a reference standard. The absence of significant unassigned signals provides evidence of high purity.

Assay: Measuring Potency and Concentration

The assay determines the amount of the active compound present.

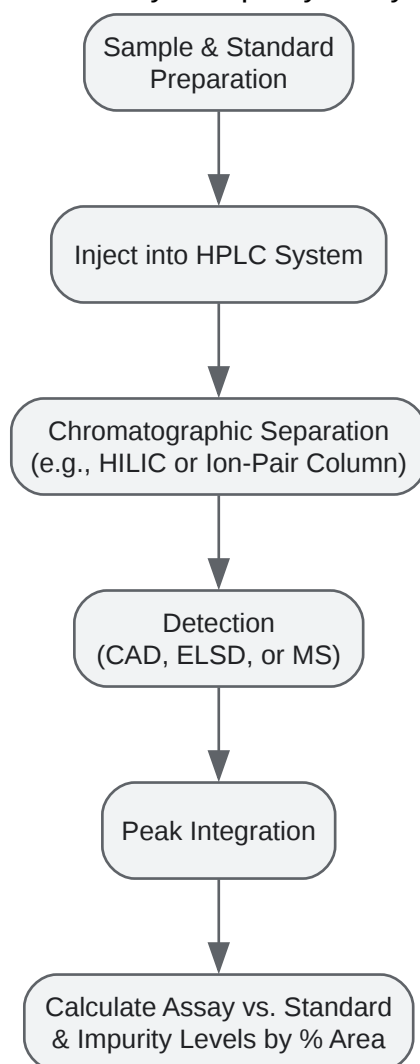
A. Potentiometric Titration

- Principle: This classic method is a reliable way to quantify quaternary ammonium salts. It involves a precipitation titration where the cationic QAS is titrated with an anionic surfactant standard, such as sodium dodecyl sulfate (SDS).^[11] The endpoint is detected by a surfactant-sensitive electrode.
- Protocol:
 - Accurately weigh approximately 0.2 mmol of the sample into a beaker.
 - Dissolve in ~50 mL of deionized water and add 10 mL of a suitable buffer (e.g., pH 10 borate buffer) to ensure consistent reaction conditions.^[11]
 - Titrate with a standardized 0.004 M SDS solution using a potentiometric titrator equipped with a surfactant electrode.
 - The equivalence point is determined from the inflection point of the titration curve.
 - Calculate the percentage assay based on the titrant consumption, its molarity, and the sample weight.

B. High-Performance Liquid Chromatography (HPLC)

- Principle: HPLC offers higher specificity than titration and can simultaneously quantify the main compound and separate it from potential organic impurities. As QASs lack a strong chromophore, detectors like Charged Aerosol Detector (CAD), Evaporative Light Scattering Detector (ELSD), or mass spectrometry (MS) are required.[12]
- Protocol Workflow:

Figure 2. HPLC Assay & Impurity Analysis Workflow



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